

# 2-(Vinylloxy)ethanol vs ethyl vinyl ether reactivity

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

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## Comparative Overview of Key Properties

The table below summarizes the fundamental characteristics and reactivities of these two vinyl ethers to highlight their distinct profiles.

Feature	2-(Vinylloxy)ethanol	Ethyl Vinyl Ether
<b>Chemical Structure</b>	Bifunctional: vinyl ether + hydroxyl group (C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> ) [1]	Monofunctional vinyl ether (C <sub>4</sub> H <sub>8</sub> O) [2]
<b>Primary Reactivity</b>	Intramolecular cyclization; copolymerization [3] [4]	Acid-catalyzed hydrolysis and addition; polymerization [2] [5]
<b>Key Reactions</b>	Forms <b>2-methyl-1,3-dioxolane</b> ; forms cross-linked copolymers [3] [4]	<b>Acid-catalyzed hydrolysis</b> to acetaldehyde; forms poly(vinyl ethers) [2] [5]
<b>Applications</b>	Synthetic intermediate for cyclic acetals; monomer for cross-linked polymers [3] [4] [6]	Organic synthesis building block; monomer for polymers; protective group [2] [7] [8]

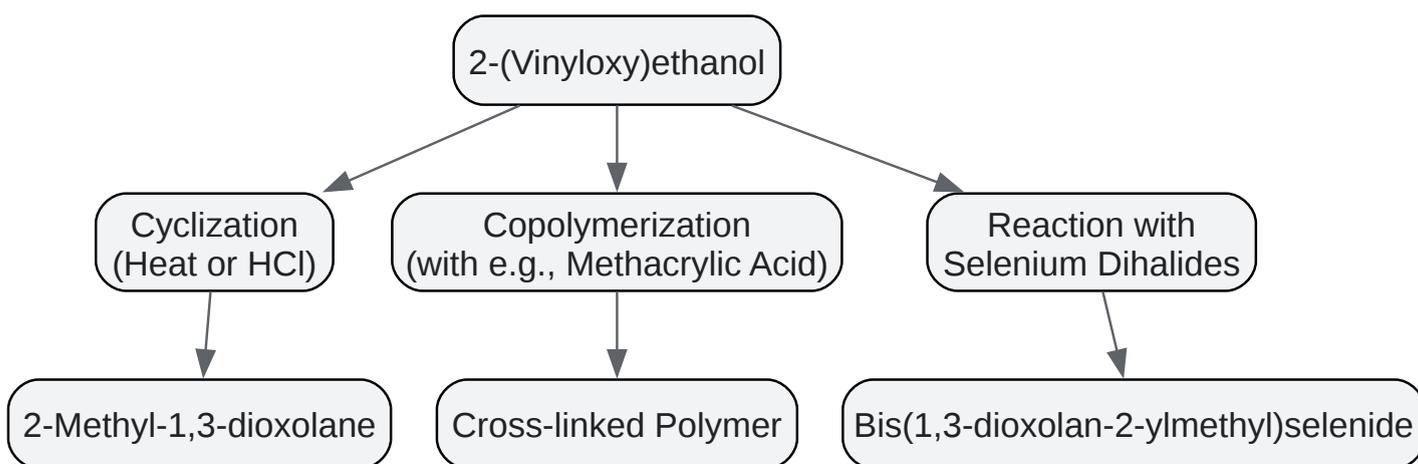
## Detailed Reaction Profiles and Experimental Data

### 2-(Vinyloxy)ethanol: Cyclization and Copolymerization

The hydroxyl group in **2-(Vinyloxy)ethanol** makes its reactivity distinct, leading to unique transformations.

- **Intramolecular Cyclization:** A foundational study showed that **2-(Vinyloxy)ethanol** readily undergoes acid-catalyzed cyclization to form **2-methyl-1,3-dioxolane** [3]. This reaction can be spontaneous when heated or facilitated by a catalyst like concentrated HCl.
- **Copolymerization Behavior:** Research indicates that **2-(Vinyloxy)ethanol** can copolymerize with methacrylic acid and methyl methacrylate. A key finding is that increasing its proportion in the reaction leads to lower yields and the formation of **three-dimensional, cross-linked copolymers**, which is attributed to its bifunctional nature [4]. Notably, it does not form copolymers with styrene under benzoyl peroxide initiation [4].
- **Modern Application:** A 2017 study utilized **2-(Vinyloxy)ethanol** in a reaction with selenium dihalides, leading to the quantitative formation of **bis(1,3-dioxolan-2-ylmethyl)selenide** [6]. This demonstrates its continued relevance as a precursor to cyclic acetal-functionalized molecules.

The following diagram illustrates the key reaction pathways for **2-(Vinyloxy)ethanol** based on the experimental data:



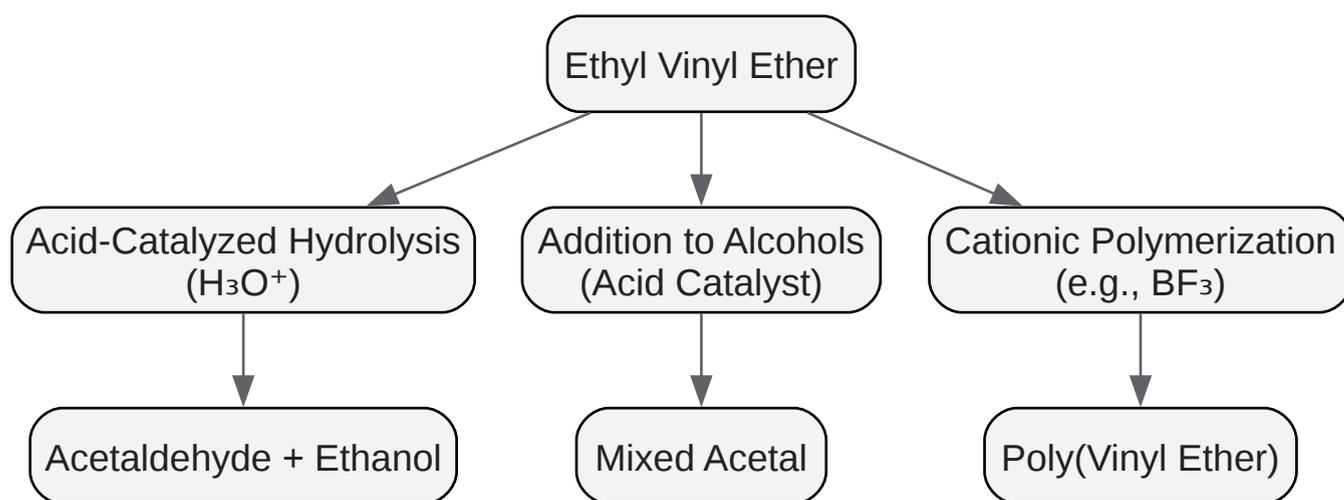
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### Ethyl Vinyl Ether: Hydrolysis and Polymerization

Ethyl Vinyl Ether is a benchmark compound for understanding vinyl ether reactivity.

- **Acid-Catalyzed Hydrolysis:** A classic kinetic study established that the hydrolysis of Ethyl Vinyl Ether in aqueous acid is first-order in both ether and hydronium ion concentration. The mechanism involves a **rate-determining proton transfer** to the substrate, producing acetaldehyde and ethanol [5]. Experiments in deuterated solvent ( $D_2O$ ) confirmed this by showing the incorporation of a single deuterium atom into the methyl group of the resulting acetaldehyde [5].
- **Addition Reactions & Polymerization:** Ethyl Vinyl Ether readily adds to alcohols in the presence of catalytic acid to form mixed acetals, a reaction akin to the protection offered by dihydropyran [2]. It is also prone to polymerization, typically initiated by Lewis acids like boron trifluoride, to form **poly(vinyl ethers)** [2].
- **Chemoselective Monomer:** Modern polymer science exploits its reactivity. In one example, anionic polymerization of monomers containing both a methacryloyl group and a vinyl ether group was **chemoselective for the methacryloyl group**, leaving the vinyl ether untouched. This vinyl ether group could later be quantitatively hydrolyzed with aqueous HCl [8].

The diagram below summarizes the primary reaction pathways for Ethyl Vinyl Ether:



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## Key Takeaways for Research and Development

- **2-(Vinylloxy)ethanol's primary value lies in its bifunctionality.** The presence of the hydroxyl group allows it to act as a precursor to **cyclic structures** like dioxolanes and enables the formation of polymers with complex, cross-linked architectures [3] [4].
- **Ethyl Vinyl Ether is a fundamental model for vinyl ether reactivity.** Its well-studied hydrolysis kinetics makes it a reference point for understanding electron-rich alkene behavior under acidic

conditions [5]. It is also a versatile reagent for **protection chemistry** and the synthesis of linear polymers [2] [8].

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